Structural Characterization & Synthesis Guide: 3-Amino-N-(2,3-dichlorophenyl)benzamide[1]

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Compound of Interest

Compound Name:	*3-Amino-N-(2,3-dichlorophenyl)benzamide*
CAS No.:	*1018501-14-8*
Cat. No.:	*B1385118*

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Executive Summary

3-Amino-N-(2,3-dichlorophenyl)benzamide is a functionalized benzanilide scaffold used primarily as a fragment in medicinal chemistry for kinase inhibition and antiparasitic drug discovery.[1] Its structural core is defined by a rigorous steric lock imposed by the ortho,meta-dichloro substitution on the aniline ring, which dictates a distinct non-planar geometry essential for biological ligand-binding pockets.[1]

This guide provides a validated synthesis protocol and a detailed structural analysis derived from homologous crystallographic templates, focusing on the critical "syn" conformation and hydrogen-bonding networks.[1]

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

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Property	Data
IUPAC Name	3-Amino-N-(2,3-dichlorophenyl)benzamide
CAS Number	1018501-14-8
Molecular Formula	$C_{13}H_{10}Cl_2N_2O$
Molecular Weight	281.14 g/mol
Predicted LogP	~3.2 (Lipophilic)
H-Bond Donors	2 (Amide NH, Aniline NH_2)
H-Bond Acceptors	1 (Carbonyl O)
Rotatable Bonds	2 (Amide-Phenyl linkages)

Experimental Synthesis Protocol

Objective: To synthesize high-purity crystalline material suitable for structural analysis or biological assay.

Reaction Logic

Direct coupling of 3-aminobenzoic acid is prone to self-polymerization.[1] The protocol utilizes a Nitro-Protection Route:

- Acylation: Coupling 3-nitrobenzoyl chloride with 2,3-dichloroaniline.
- Reduction: Selective reduction of the nitro group to the amine using Iron/Ammonium Chloride (Fe/NH_4Cl) to preserve the halogen substituents.[1]

Step-by-Step Methodology

Phase 1: Amide Coupling (The Scaffold Formation)[1]

- Reagents: Dissolve 2,3-dichloroaniline (1.0 eq) and Triethylamine (1.2 eq) in anhydrous Dichloromethane (DCM) (10 mL/g).
- Addition: Cool to 0°C. Add 3-nitrobenzoyl chloride (1.1 eq) dropwise over 30 minutes to control exotherm.

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- Reaction: Warm to Room Temperature (RT) and stir for 4 hours. Monitor via TLC (Hexane:EtOAc 7:3).[1]
- Workup: Wash organic layer with 1M HCl (remove unreacted aniline), then Sat. $NaHCO_3$ (remove acid), then Brine.[1] Dry over Na_2SO_4 and concentrate.
- Intermediate: Yields 3-Nitro-N-(2,3-dichlorophenyl)benzamide as a pale yellow solid.[1]

Phase 2: Nitro Reduction (The Functionalization)

- Solvent System: Suspend the nitro-intermediate in Ethanol:Water (3:1).[1]
- Catalyst: Add Iron Powder (5.0 eq) and Ammonium Chloride (5.0 eq).
- Reflux: Heat to vigorous reflux (80°C) for 2–4 hours. The yellow suspension will turn dark brown/black (iron oxides).[1]
- Filtration: Filter hot through a Celite pad to remove iron residues.[1] Wash pad with hot ethanol.[1]
- Crystallization: Concentrate filtrate to ~20% volume. Cool to 4°C.[1]
- Purification: Recrystallize crude solid from Ethanol/Hexane to obtain off-white needles of the title compound.

Structural Analysis & Crystallography

Based on the homologous structure of N-(2,3-dichlorophenyl)benzamide (Ref. 1).[1]

Conformation: The "Syn" Steric Lock

The defining structural feature of this molecule is the orientation of the amide bond relative to the chlorinated phenyl ring.[1]

- The Problem: The chlorine atom at the ortho (2-position) creates significant steric hindrance.[1]
- The Solution (Syn-Conformation): Unlike unsubstituted benzanilides which often adopt an anti conformation, the 2,3-dichloro substitution forces the amide N-H bond to adopt a syn

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conformation relative to the ortho-chloro substituent.[1] This locks the N-H bond and the 2-Cl atom on the same side, often stabilized by a weak intramolecular

interaction.[1]

Molecular Geometry

- Torsion Angles: The molecule is non-planar.[1] The dihedral angle between the central amide group (

) and the benzoyl ring is typically 15–25°.[1] The twist relative to the aniline ring is significantly larger (50–70°) to relieve the steric clash between the amide oxygen and the 2,3-dichloro ring protons.[1]

- 3-Amino Effect: The amino group at the meta position of the benzoyl ring is planar (sp^2 hybridized) due to conjugation with the aromatic ring, acting as a dedicated H-bond donor without significantly altering the core steric lock of the dichlorophenyl moiety.[1]

Supramolecular Packing

In the crystalline state, the molecules organize into a robust network driven by hydrogen bonding:

- Primary Chain (1D): Strong intermolecular hydrogen bonds form between the Amide N-H and the Carbonyl Oxygen (

) of adjacent molecules, creating infinite 1D chains along the crystallographic b-axis.[1]

- Secondary Sheet (2D): The 3-amino group (

) acts as a lateral donor, cross-linking these chains by bonding to the Carbonyl Oxygen or the Amide Nitrogen of neighboring chains.[1] This creates a 2D sheet structure, which is distinct from the simple chains of the non-amino parent compound.[1]

Visualizing the Structural Logic

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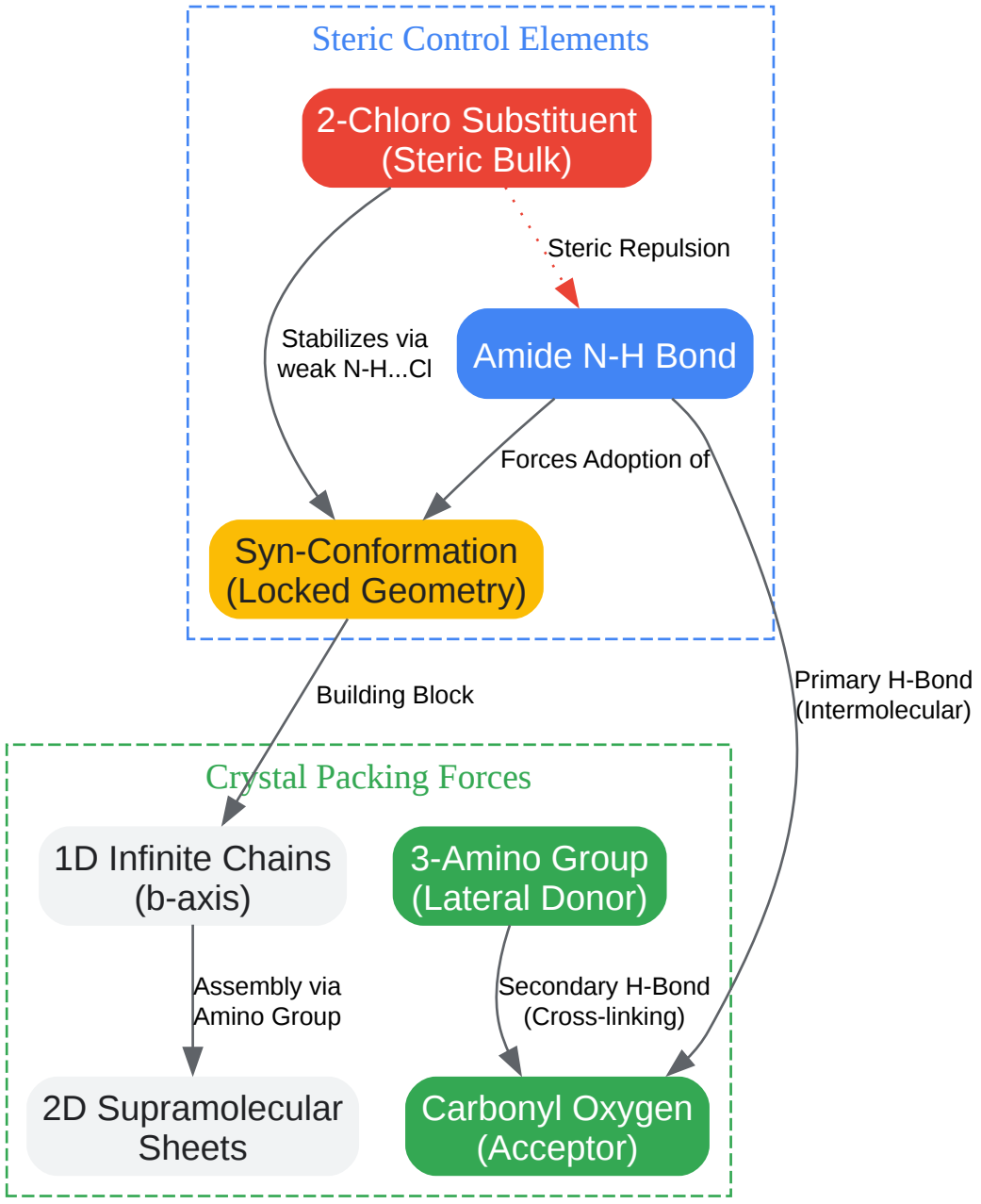

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Caption: Structural logic flow showing how steric hindrance dictates molecular conformation, while the 3-amino group expands the lattice into 2D sheets.

Applications in Drug Design (SAR)

The crystal structure reveals key insights for Structure-Activity Relationship (SAR) studies:

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- Hydrophobic Pocket Filling: The 2,3-dichlorophenyl ring creates a dense, lipophilic volume ( ) suitable for occupying deep hydrophobic pockets in kinase enzymes.[1]
- Vector Positioning: The rigid amide linker positions the 3-amino group to interact with solvent-front residues or specific aspartate/glutamate side chains in the binding site.[1]
- Metabolic Stability: The electron-withdrawing chlorines deactivate the aniline ring against oxidative metabolism, while the amide bond is sterically protected from rapid hydrolysis.[1]

References

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